

# Solubility of calcium diglutamate in water and organic solvents

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## Compound of Interest

Compound Name: *Calcium diglutamate*

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## Technical Guide to the Solubility of Calcium Diglutamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **calcium diglutamate** in water and organic solvents. The information is compiled from various scientific sources to assist in research, development, and formulation activities.

## Overview of Calcium Diglutamate

**Calcium diglutamate**, the calcium salt of glutamic acid, is a food additive and a source of calcium. Its physical and chemical properties, particularly its solubility, are crucial for its application in various fields, including the food and pharmaceutical industries. Understanding its behavior in different solvent systems is essential for formulation development, bioavailability studies, and manufacturing processes.

## Solubility Profile

The solubility of a substance is a fundamental property that dictates its behavior in solution. The following sections detail the solubility of **calcium diglutamate** in aqueous and organic media.

## Aqueous Solubility

There are conflicting reports in the available literature regarding the precise aqueous solubility of **calcium diglutamate**. Several sources describe it as being "freely soluble" in water[1][2][3][4][5]. This qualitative assessment suggests a high degree of solubility. One source provides a quantitative estimate of its solubility in water at 25°C as 1,000,000 mg/L, which is equivalent to 100 g/100 mL[6].

It is important to note that the solubility of calcium salts can be influenced by temperature[7][8][9]. While specific experimental data on the temperature-dependent solubility of **calcium diglutamate** is not readily available in the reviewed literature, for many salts, solubility increases with temperature.

## Solubility in Organic Solvents

There is a consensus in the literature that **calcium diglutamate** is "practically insoluble in ethanol or ether"[1][2]. This low solubility in non-polar organic solvents is expected for a salt.

## Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of **calcium diglutamate**. Due to the limited availability of experimental data, this table is not as comprehensive as would be ideal.

Solvent	Temperature (°C)	Solubility	Unit	Reference
Water	25	1,000,000	mg/L	[6]
Ethanol	Not Specified	Practically Insoluble	-	[1][2]
Ether	Not Specified	Practically Insoluble	-	[1][2]

## Experimental Protocol for Solubility Determination

While a specific, standardized protocol for determining the solubility of **calcium diglutamate** was not found in the reviewed literature, a general experimental procedure can be outlined based on established methods for similar compounds, such as amino acid salts. The following protocol describes a typical equilibrium solubility test.

**Objective:** To determine the equilibrium solubility of **calcium diglutamate** in a given solvent at a specified temperature.

**Materials:**

- **Calcium diglutamate** (analytical grade)
- Solvent (e.g., deionized water, ethanol)
- Constant temperature shaker bath or incubator
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45  $\mu\text{m}$ )
- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer, or an atomic absorption spectrometer for calcium analysis)

**Procedure:**

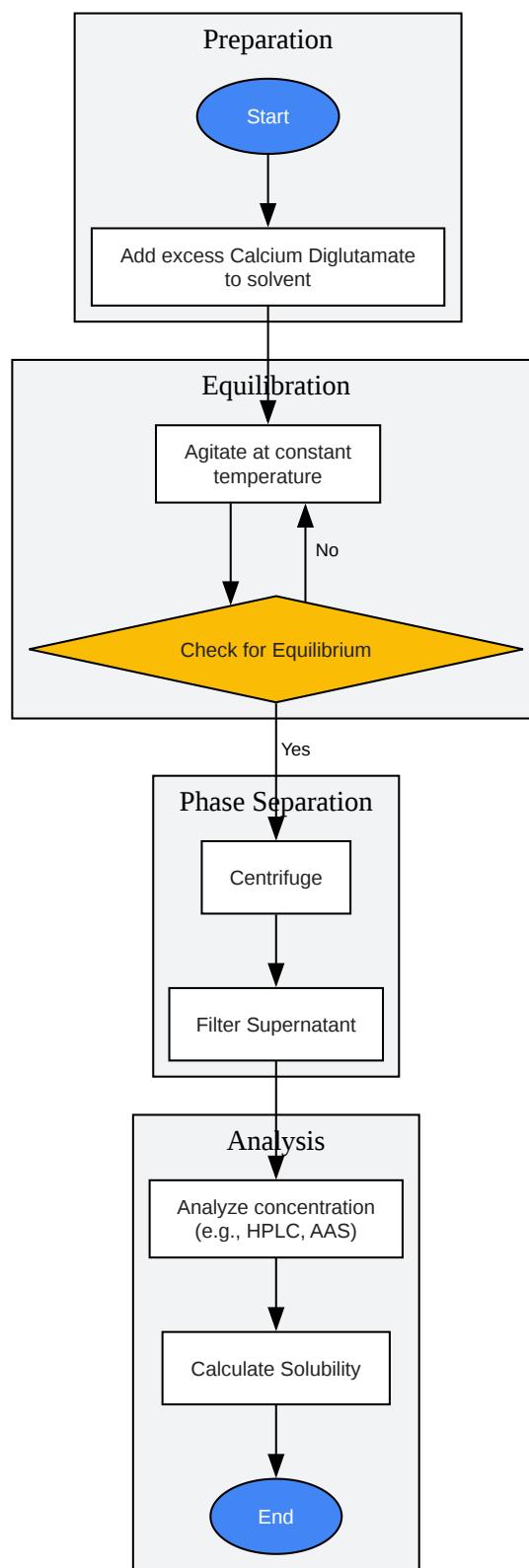
- **Sample Preparation:** Add an excess amount of **calcium diglutamate** to a known volume of the solvent in a sealed container. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** Place the container in a constant temperature shaker bath set to the desired temperature. Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.

- Phase Separation: After equilibration, allow the suspension to settle. To separate the solid phase from the liquid phase, centrifuge the samples at a controlled temperature.
- Sample Collection and Dilution: Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed. Immediately filter the aliquot using a syringe filter to remove any remaining suspended particles. Accurately dilute the clear filtrate with the solvent to a concentration that falls within the calibrated range of the analytical method.
- Concentration Analysis: Analyze the concentration of **calcium diglutamate** in the diluted sample using a validated analytical method. For instance, the concentration of the glutamate anion can be determined by High-Performance Liquid Chromatography (HPLC), while the concentration of calcium ions can be determined by Atomic Absorption Spectroscopy (AAS) or a complexometric titration with EDTA[10].
- Calculation: Calculate the solubility of **calcium diglutamate** in the solvent at the specified temperature based on the measured concentration and the dilution factor.

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of solubility.

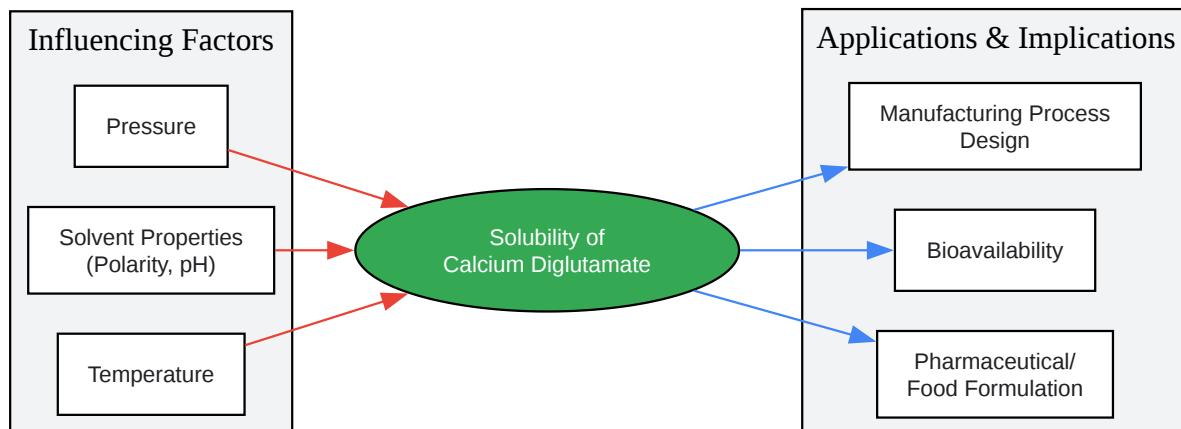


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Caption: Workflow for determining the equilibrium solubility of a compound.

## Logical Relationship in Solubility Studies

The following diagram illustrates the relationship between key factors influencing and determined by solubility studies.



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Caption: Factors influencing and applications of solubility data.

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